

Butopyronoxyl safety vs synthetic repellents

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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Information Limitations on Butopyronoxyl

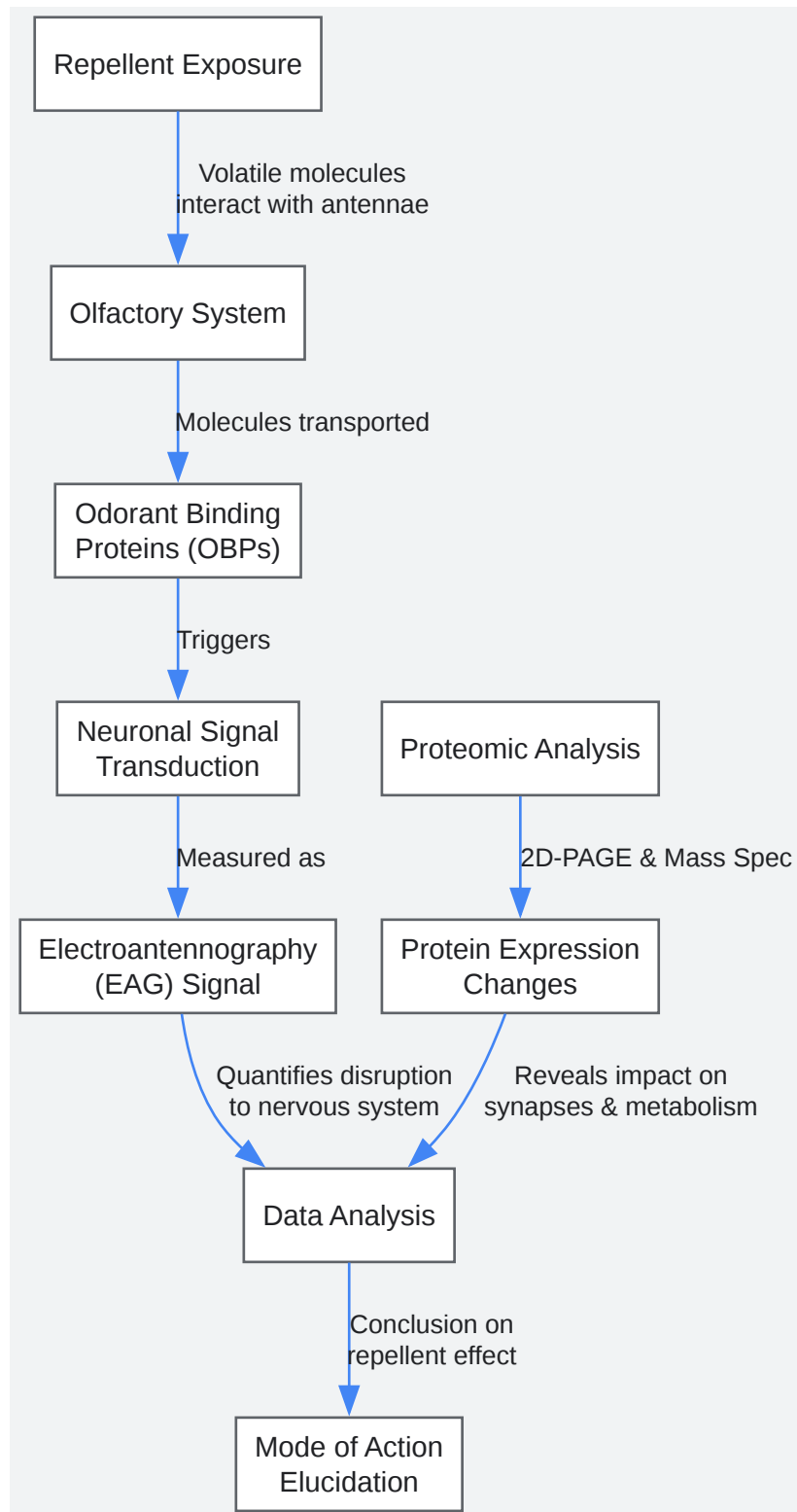
The search results indicate that **butopyronoxyl** is an **older insect repellent** with very little contemporary research or regulatory status. Key findings on its availability and safety are summarized below.

Aspect	Status/Information
Regulatory Status	Not approved in the EU; no current data for other major regions [1].
Ecotoxicity & Environmental Fate	Very little data available; cannot be fully assessed [1].
Human Toxicity Data	Acute oral LD ₍₅₀₎ (rat) > 1000 mg/kg (data unverified) [1].
Safety for Other Animals	No specific data found for cats; permethrin is noted as highly toxic to cats [2] [3].

The acute oral LD₍₅₀₎ suggests low short-term toxicity, but the lack of comprehensive data on chronic exposure, neurotoxicity, and ecotoxicology makes a full safety profile impossible to establish [1].

Insights into Modern Repellent Testing

While data on **butopyronoxyl** is scarce, current research on repellent testing can inform your guide. The following diagram and methodology outline a modern approach to evaluating repellent effects on mosquitoes.



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Experimental Methodology Overview [4]:

- **Biological Material:** Use adult female *Aedes aegypti* mosquitoes (e.g., Rockefeller strain), 3-10 days old and unfed.
- **Stimulus Preparation:** Impregnate filter paper with specific concentrations of repellent compounds (e.g., 0.5 to 100 mg/mL), using acetone as a solvent. Allow to dry.
- **Electroantennography (EAG) Recording:**
 - Anesthetize and secure a mosquito.
 - Insert a reference electrode into the eye and a recording electrode into the base of the antenna.
 - Administer controlled air pulses carrying repellent volatiles to the insect.
 - Amplify, digitize, and record the electrical signals from the antennae using specialized software (e.g., Syntech equipment and Autospike software).
- **Proteomic Analysis:**
 - Expose mosquitoes to repellents.
 - Analyze protein expression changes using Two-Dimensional Polyacrylamide Gel Electrophoresis (2D-PAGE).
 - Identify differentially expressed proteins using MALDI-TOF Mass Spectrometry.

Suggestions for Your Research Guide

Given the data limitations, here are suggestions for structuring your comparison guide:

- **Focus on Data-Rich Alternatives:** Consider focusing your guide on more contemporary synthetic repellents with extensive safety and efficacy data, such as **DEET, Picaridin (Icaridin), IR3535, and Oil of Lemon Eucalyptus (OLE or PMD)** [2] [3].
- **Highlight the Mechanism of Action:** You can elaborately describe the modern understanding of how repellents work, which is by **confusing or disrupting an insect's ability to find a host**, rather than creating a physical barrier [3].
- **Acknowledge Data Gaps:** If you must include **butopyronoxyl**, your guide should clearly state that it is a historical formula with significant data gaps in its safety and environmental profile, making it unsuitable for modern use and direct comparison [1].

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References

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